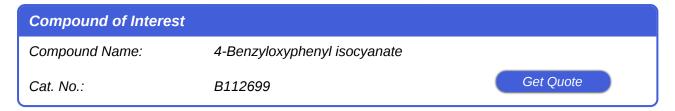


Synthetic Protocols for Agrochemical Intermediates Using Isocyanates: Application Notes

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the synthesis of key agrochemical intermediates utilizing isocyanate chemistry. The protocols are compiled from peer-reviewed literature and patent filings, offering a practical guide for laboratory synthesis.

Synthesis of Phenylurea Herbicides

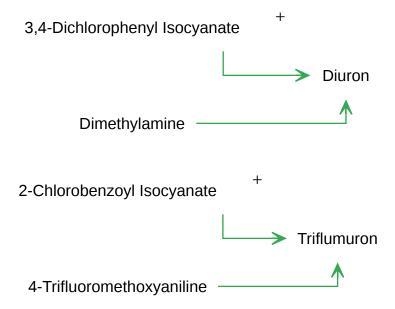
Phenylurea herbicides are a significant class of agrochemicals that function by inhibiting photosynthesis. A common synthetic route to these compounds involves the reaction of a substituted phenyl isocyanate with an amine.

Synthesis of Diuron

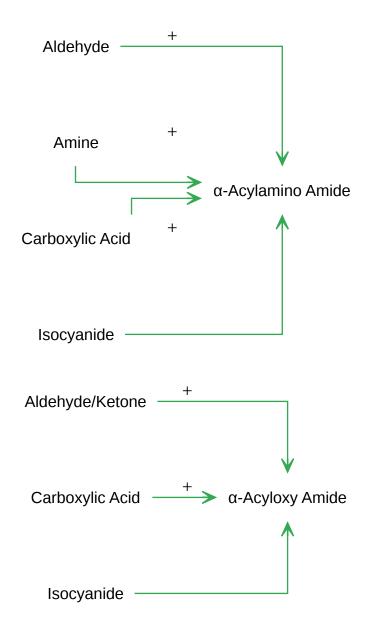
Diuron is a widely used herbicide for broad-spectrum weed control. It is synthesized by reacting 3,4-dichlorophenyl isocyanate with dimethylamine.

Reaction Scheme:









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